

# Dimethylsulfoniopropionate (DMSP) in Salinity Stress: Mechanisms, Measurement, and Metabolic Engineering

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## Compound Focus: Dimethylpropiothetin

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## Introduction to DMSP and Its Physiological Significance

Dimethylsulfoniopropionate (DMSP) is a pivotal organosulfur compound in global biogeochemical cycles, serving critical physiological functions in diverse photosynthetic organisms ranging from marine phytoplankton to terrestrial plants. This zwitterionic metabolite has garnered significant research attention due to its multifunctional role in environmental stress adaptation, particularly in saline environments. As a compatible solute, DMSP accumulates to high intracellular concentrations without disrupting cellular metabolism, enabling organisms to maintain osmotic balance under hyperosmotic conditions [1] [2]. Beyond its established osmoprotective function, DMSP serves as a potent antioxidant, cryoprotectant, grazing deterrent, and methyl donor in biological systems [1] [3] [4].

The ecological significance of DMSP extends beyond cellular protection, as it is the primary precursor to the climate-active gas dimethylsulfide (DMS). Atmospheric oxidation of DMS contributes to cloud condensation nuclei formation, potentially influencing Earth's albedo and climate regulation through a complex feedback loop [2]. This connection between DMSP production and climate dynamics underscores the importance of understanding the factors that regulate DMSP synthesis and accumulation in response to environmental stressors such as salinity fluctuation.

# Osmoprotective Mechanisms of DMSP Under Salinity Stress

## DMSP as a Compatible Solute

The fundamental mechanism through which DMSP mitigates salinity stress involves its function as a compatible solute. When organisms face hyperosmotic conditions, they accumulate specific organic osmolytes to balance the internal osmotic potential with the external environment without interfering with essential biochemical processes. DMSP exemplifies this adaptive strategy through several key characteristics:

- **Cellular Osmotic Balance:** DMSP accumulates in the cytoplasm to counterbalance the high ion concentrations in vacuoles or external environments, maintaining cell turgor and preventing water loss under saline conditions [1] [2]. In sea-ice diatoms like *Fragilariopsis cylindrus*, intracellular DMSP increased by approximately 85% when salinity was shifted from 35 to 70 over a 24-hour period [2].
- **Enzyme Compatibility:** Unlike inorganic ions, DMSP does not disrupt enzyme activity even at high concentrations. Studies demonstrate that DMSP protects enzymatic function better than equimolar concentrations of NaCl, making it particularly suitable for maintaining metabolic processes under osmotic stress [1].
- **Multifunctional Osmolyte:** DMSP serves dual roles in salinity stress tolerance, functioning both as a compatible solute that minimizes ionic disruption of enzyme activity and as a key participant in antioxidant cascades that mitigate oxidative damage associated with salt stress [1].

## Integration with Oxidative Stress Responses

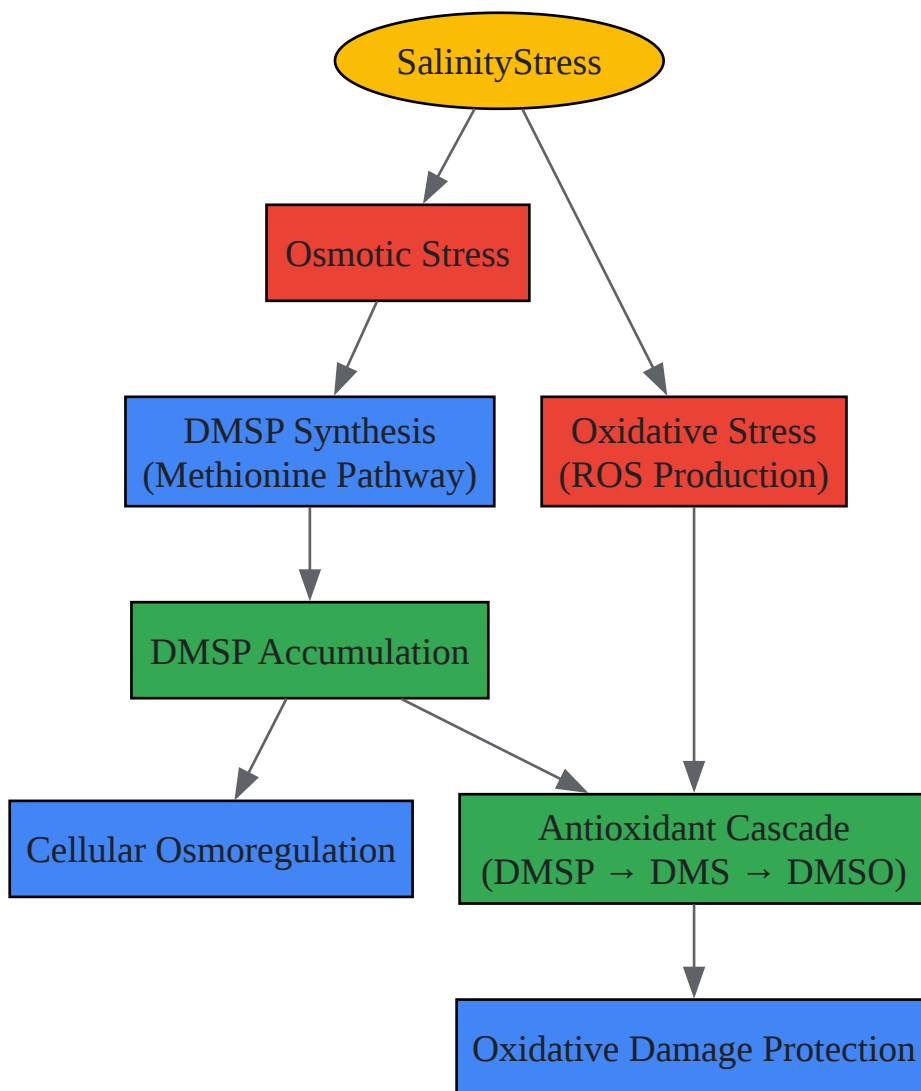
Salinity stress induces not only osmotic imbalance but also secondary oxidative stress through increased reactive oxygen species (ROS) production. DMSP participates in an integrated cellular response to these interconnected challenges:

- **Antioxidant Cascade:** DMSP and its metabolites (DMS, acrylate, DMSO) form a powerful antioxidant system that scavenges harmful ROS, particularly hydroxyl radicals [1]. This antioxidant

capacity is equivalent in reducing power to glutathione, one of the primary antioxidant systems in cells [2].

- **Dynamic DMSP/DMSO Conversion:** Under oxidative stress conditions, DMSP is converted to dimethylsulfoxide (DMSO) through ROS-mediated oxidation. The intracellular DMSP<sub>p</sub>/DMSO<sub>p</sub> ratio serves as a sensitive indicator of oxidative stress, with decreasing values signaling enhanced ROS production [1]. In high DMSP producers like dinoflagellates and prymnesiophytes, cellular DMSP concentrations are sufficient to effectively control ROS levels, sometimes surpassing the capacity of other antioxidants like ascorbate and glutathione [1].

The following diagram illustrates the interconnected osmotic and oxidative stress response mechanisms involving DMSP:



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> DMSP mediates both osmotic and oxidative stress responses under high salinity conditions.

## Quantitative Analysis of DMSP Production Under Salinity Stress

The production and accumulation of DMSP in response to salinity stress varies significantly across species, with systematic investigations revealing important patterns in diverse photosynthetic organisms.

### DMSP Response Across Organisms

Table 1: DMSP Production Under Salinity Stress Across Different Species

Organism	Type	Salinity Conditions	DMSP Response	Key Findings	Reference
<i>Fragilariopsis cylindrus</i>	Sea-ice diatom	35 → 70 over 24h	85% increase in intracellular DMSP	Proteins from Met pathway increased 1.8-2.8 fold; sustained elevation for 5-7 days	[2]
<i>Prymnesium simplex</i>	Prymnesiophyte	28 vs 32 PSU	Higher DMSPp at 32 PSU in exponential phase	Maximum dissolved DMSP at lower salinity (28 PSU)	[5]

Organism	Type	Salinity Conditions	DMSP Response	Key Findings	Reference
<i>Spartina anglica</i>	Cordgrass	Natural saltmarsh gradient	6 $\mu\text{mol g}^{-1}$ FW in leaves	DMSP synthesis genes highly expressed in leaves; 16-58% of leaf concentration in other tissues	[3] [4]
<i>Arundo donax</i>	Giant reed	Moderate drought stress	Increased foliar DMSP	Associated with MET pathway activation; antioxidant function	[6]
<i>Vibrio parahaemolyticus</i>	Bacterium	High salinity medium	Growth rescue by DMSP	BCCT family transporters (BccT1, BccT2) identified for DMSP uptake	[7]

## Species-Specific Variations and Environmental Correlations

Different taxonomic groups exhibit distinct patterns of DMSP production and accumulation in response to salinity stress:

- Phytoplankton Responses:** The relationship between salinity and DMSP production varies across phytoplankton taxa. In prymnesiophytes like *Phaeocystis* spp., DMSP increases exponentially with salinity, while other species show more moderate responses [1]. The prymnesiophyte *Prymnesium simplex* demonstrated higher particulate DMSP (DMSPp) at elevated salinity (32 PSU) during exponential growth phases, while dissolved DMSP (DMSPd) was maximal at lower salinity (28 PSU) [5].
- Halophytic Plants:** Saltmarshes dominated by *Spartina* cordgrasses represent global hotspots for DMSP production, with *Spartina anglica* accumulating up to 6  $\mu\text{mol g}^{-1}$  fresh weight in leaf tissues

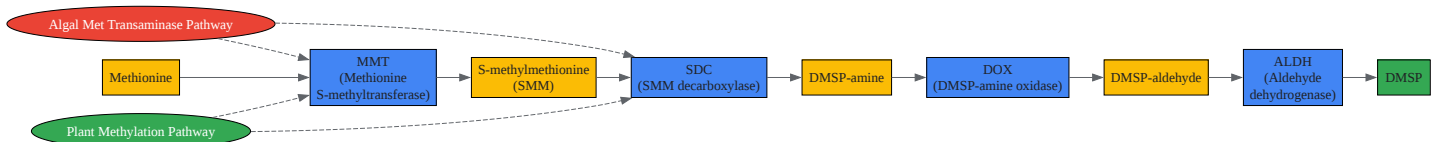
[3] [4]. DMSP concentrations in *Spartina* populations correlate with environmental gradients across saltmarshes, reflecting adaptation to saline conditions [3].

- **Marine Bacteria:** Heterotrophic marine bacteria, including *Vibrio* species, can accumulate DMSP as an osmoprotectant through specific BCCT family transporters, suggesting DMSP may play a significant role in bacterial ecology in saline environments [7].

## DMSP Biosynthesis Pathways and Regulatory Mechanisms

### Genetic and Enzymatic Basis of DMSP Synthesis

The biosynthesis of DMSP occurs through specialized metabolic pathways that diverge between major taxonomic groups:



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> DMSP biosynthesis pathways in plants and algae share multiple enzymatic steps.

The identification of DMSP synthesis genes in *Spartina anglica* has revealed key enzymatic components:

- **Methionine S-methyltransferase (MMT):** Catalyzes the first step of plant DMSP synthesis, producing S-methylmethionine (SMM) [3] [4]. In *S. anglica*, SaMMT1 showed functional MMT activity, while SaMMT2 with a 10-amino acid insertion in the conserved S-adenosylmethionine-binding domain was inactive [3].

- **S-methylmethionine decarboxylase (SDC):** Specifically decarboxylates SMM to form DMSP-amine. *S. anglica* SaSDC demonstrated a  $K_m$  of  $2.13 \pm 0.20$  mM and  $K_{cat}$  of  $1.67 \pm 0.08$  nmol  $\mu\text{g}^{-1}$   $\text{min}^{-1}$  protein with SMM as substrate [3] [4].
- **DMSP-amine oxidase (DOX):** Oxidizes DMSP-amine to DMSP-aldehyde. *S. anglica* SaDOX showed significantly higher activity ( $K_{cat} \sim 298.57$  pmol  $\mu\text{g}^{-1}$   $\text{min}^{-1}$ ) compared to SaCAO1 ( $K_{cat} \sim 6.63$  pmol  $\mu\text{g}^{-1}$   $\text{min}^{-1}$ ) [3] [4].
- **Aldehyde dehydrogenase (ALDH):** Converts DMSP-aldehyde to DMSP. Multiple ALDH enzymes with promiscuous substrate ranges can perform this final step [3].

## Regulation of DMSP Biosynthesis Under Salinity Stress

The regulation of DMSP synthesis in response to salinity involves coordinated changes at multiple levels:

- **Transcriptional Regulation:** In *Spartina anglica*, transcript levels of DMSP synthesis genes (particularly SaSDC) were significantly higher in leaves compared to other tissues, corresponding with elevated SDC and DOX enzyme activities in leaf tissues [3] [4].
- **Protein Abundance Modulation:** Proteomic analysis of *Fragilariopsis cylindrus* revealed that one-third of proteins increased under high salinity were associated with amino acid pathways [2]. Key enzymes in the methionine-DMSP biosynthesis pathway showed substantial increases:
  - S-adenosylhomo-cysteine hydrolase isoforms: 1.8- to 2.1-fold increase
  - S-adenosyl Met synthetase isoforms: 1.9- to 2.5-fold increase
  - S-adenosyl Met methyltransferase: 2.8-fold increase [2]
- **Metabolic Flux Adjustment:** Under salinity stress, carbon allocation shifts toward compatible solute synthesis, with increased flux through the methionine pathway enhancing DMSP production [1] [2]. This metabolic reprogramming represents a fundamental adaptation to osmotic stress across diverse photosynthetic organisms.

## Experimental Methods for DMSP Analysis

## DMSP Quantification Protocols

Accurate measurement of DMSP concentrations and transformation rates is essential for investigating its role in salinity stress response:

- **Sample Collection and Processing:** For phytoplankton cultures, aliquots of unfiltered culture are directly added to glass vials containing NaOH for total DMSP analysis. For particulate DMSP (DMSPp), culture aliquots are filtered through glass fiber filters (Whatman GF/F), while the filtrate is used for dissolved DMSP (DMSPd) measurement [5].
- **Alkaline Cleavage and DMS Detection:** DMSP is indirectly quantified through its alkaline cleavage to DMS. Samples are treated with 10 M NaOH and sealed in gas-tight vials with Teflon-coated butyl rubber septa, then left to react in the dark at room temperature for at least 12 hours to ensure complete DMSP conversion to DMS [5].
- **Chromatographic Analysis:** The resulting DMS is analyzed using gas chromatography systems equipped with flame photometric detectors (GC-FPD) or mass spectrometers (GC-MS). Typical GC conditions include:
  - Detector temperature: 150°C
  - Injector temperature: 95°C
  - Oven temperature: 90°C
  - Carrier gas: Nitrogen at 59.5 mL min<sup>-1</sup>
  - DMS retention time: approximately 2.5 minutes [5]
- **Calibration and Quantification:** Calibration curves are prepared using DMSP standards (e.g., Research Plus, USA) at different concentrations, enabling accurate quantification of sample DMSP content [5].

## Molecular Biology Techniques for DMSP Pathway Analysis

Advanced molecular approaches enable comprehensive investigation of DMSP biosynthesis regulation:

- **Transcriptomic Analysis:** RNA sequencing identifies candidate DMSP synthesis genes and their expression patterns across tissues and conditions. For *Spartina anglica*, transcriptome screening identified MMT, SDC, and DOX candidates that were subsequently characterized [3].

- **Functional Characterization:** Recombinant enzymes expressed in *E. coli* are purified and assayed for specific activities. Kinetic parameters (Km, Kcat) determined through these assays reveal catalytic efficiencies of DMSP synthesis enzymes [3] [4].
- **Proteomic Approaches:** Two-dimensional gel electrophoresis and mass spectrometry identify protein changes associated with salinity-induced DMSP increases. In *Fragilariopsis cylindrus*, this approach revealed elevated proteins from the methionine-DMSP biosynthesis pathway under hypersaline conditions [2].

Table 2: Experimental Methods for DMSP Pathway Analysis

Method Category	Specific Techniques	Key Applications	Considerations
<b>DMSP Quantification</b>	GC-FPD, GC-MS headspace analysis	Quantifying DMSP concentrations in cultures, tissues, and environmental samples	Requires complete alkaline cleavage; calibration with DMSP standards essential
<b>Gene Identification</b>	RNA sequencing, transcriptome screening, homology searches	Identifying candidate DMSP synthesis genes	Functional validation required due to enzyme promiscuity in some families
<b>Enzyme Characterization</b>	Recombinant protein expression, kinetic assays, substrate specificity tests	Determining catalytic efficiency and substrate preferences of DMSP enzymes	SDC and DOX are most specific to high-level DMSP production
<b>Protein Analysis</b>	2D gel electrophoresis, mass spectrometry, western blot	Quantifying changes in DMSP pathway protein abundance	Reveals post-transcriptional regulation and protein isoform changes
<b>Metabolic Engineering</b>	Heterologous expression, transgenic approaches, root uptake assays	Testing gene function and enhancing DMSP production	Demonstrated improved salinity and drought tolerance in engineered plants

## Applications and Future Research Directions

### Biotechnological Applications of DMSP

The protective properties of DMSP against salinity stress present promising opportunities for agricultural and environmental biotechnology:

- **Crop Improvement Strategies:** Engineering DMSP synthesis pathways into crop plants offers a viable approach to enhance salinity tolerance. Heterologous expression of *Spartina* DMSP synthesis genes (MMT, SDC, DOX) in *Arabidopsis* conferred increased tolerance to both salinity and drought stress [3] [4].
- **Alternative Delivery Methods:** Direct application of DMSP through root uptake provides a non-genetic approach to enhance stress tolerance. Experimental administration of DMSP to plants via root systems successfully improved salinity and drought resilience [3] [4].
- **Microbial Management:** Understanding bacterial DMSP uptake and metabolism could inform probiotic development for aquaculture and agricultural systems where salinity stress impacts productivity [7].

### Emerging Research Frontiers

Several promising research directions are emerging from recent advances in DMSP biology:

- **Gene Discovery and Characterization:** While key DMSP synthesis genes have been identified in *Spartina*, equivalent genes in phytoplankton and other high DMSP producers remain to be fully elucidated, presenting opportunities for discovering novel enzymatic mechanisms [2] [3].
- **Regulatory Network Analysis:** Understanding how DMSP synthesis is integrated with broader stress response networks, including connections with circadian regulation and flowering time control, represents an important frontier [8].
- **Ecosystem-Scale Implications:** Quantifying how environmental changes alter DMSP production and its subsequent impact on climate feedback mechanisms requires improved modeling incorporating

molecular-level understanding of DMSP regulation [2] [3].

- **Metabolic Engineering Optimization:** Fine-tuning DMSP accumulation in crop plants while avoiding potential yield penalties requires better understanding of carbon allocation and metabolic flux control in engineered systems [3] [9].

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